

A Technical Guide to the Physical Properties of 2-Fluoroethyl fluoroacetate

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Compound of Interest

Compound Name: 2-Fluoroethyl fluoroacetate

Cat. No.: B15290528

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical properties of **2-Fluoroethyl fluoroacetate** (CAS Number: 459-99-4). The information is compiled for professionals in research and development who require accurate data for modeling, synthesis, and formulation. This document summarizes available quantitative data, outlines detailed experimental protocols for property determination, and includes a workflow diagram for physical property analysis.

Core Physical Properties

2-Fluoroethyl fluoroacetate is an organic compound with the chemical formula $C_4H_6F_2O_2$.^[1] It is characterized as a colorless liquid with a distinctive odor and is known for its moderate volatility and solubility in organic solvents.^[2] The presence of two fluorine atoms in the molecule significantly influences its chemical reactivity and physical characteristics.

Quantitative Data Summary

The following tables summarize the available quantitative data for **2-Fluoroethyl fluoroacetate**. It is critical to note that experimentally verified data for this specific compound is limited in publicly accessible literature. Many databases provide data for its isomer, ethyl fluoroacetate (CAS 459-72-3), and care must be taken to avoid confusion. The data presented here is specific to **2-Fluoroethyl fluoroacetate**, with calculated or estimated values clearly indicated.

Identifier	Value	Source
Molecular Formula	C ₄ H ₆ F ₂ O ₂	LookChem
Molecular Weight	124.09 g/mol	PubChem[3]
CAS Number	459-99-4	LookChem
Canonical SMILES	C(CF)OC(=O)CF	LookChem[1]

Table 1: General Identifiers for **2-Fluoroethyl fluoroacetate**

Property	Value	Notes	Source
Boiling Point	147.79 °C	Rough estimate	LookChem
Density	1.1926 g/cm ³	Estimate	LookChem
Melting Point	< 25 °C	Inferred from liquid state at standard conditions	Wikipedia[4]
Refractive Index	Not available	-	-
Solubility	Soluble in organic solvents	Qualitative	CymitQuimica[2]

Table 2: Physical Properties of **2-Fluoroethyl fluoroacetate**

Experimental Protocols for Physical Property Determination

The following are detailed, generalized methodologies for the experimental determination of the key physical properties of liquid organic compounds like **2-Fluoroethyl fluoroacetate**.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. A common and accurate method for its determination is simple distillation.

Apparatus:

- Round-bottom flask
- Heating mantle
- Distillation head
- Thermometer (calibrated)
- Condenser
- Receiving flask
- Boiling chips

Procedure:

- Place a small volume of **2-Fluoroethyl fluoroacetate** into the round-bottom flask, along with a few boiling chips to ensure smooth boiling.
- Assemble the distillation apparatus. The thermometer bulb should be positioned just below the side arm of the distillation head to accurately measure the temperature of the vapor that is distilling.
- Begin heating the flask gently.
- Record the temperature at which the liquid begins to boil and a steady stream of distillate is collected in the receiving flask. This temperature is the boiling point.
- Record the atmospheric pressure at the time of the experiment, as boiling point is pressure-dependent.

Determination of Density

Density, the mass per unit volume, can be accurately measured using a pycnometer.

Apparatus:

- Pycnometer (a glass flask with a close-fitting ground glass stopper with a capillary tube through it)
- Analytical balance
- Constant temperature water bath

Procedure:

- Clean and dry the pycnometer thoroughly and record its mass (m_1).
- Fill the pycnometer with distilled water and place it in a constant temperature water bath (e.g., 20°C) until it reaches thermal equilibrium.
- Carefully dry the outside of the pycnometer and record its mass (m_2).
- Empty and dry the pycnometer, then fill it with **2-Fluoroethyl fluoroacetate**.
- Repeat the thermal equilibration in the water bath.
- Dry the exterior and record the mass of the pycnometer with the sample (m_3).
- The density of the sample (ρ_{sample}) at the given temperature is calculated using the formula: $\rho_{\text{sample}} = [(m_3 - m_1) / (m_2 - m_1)] * \rho_{\text{water}}$ where ρ_{water} is the known density of water at the experimental temperature.

Determination of Refractive Index

The refractive index is a measure of how much the path of light is bent, or refracted, when it enters a material. It is a characteristic property of a substance and is measured using a refractometer.

Apparatus:

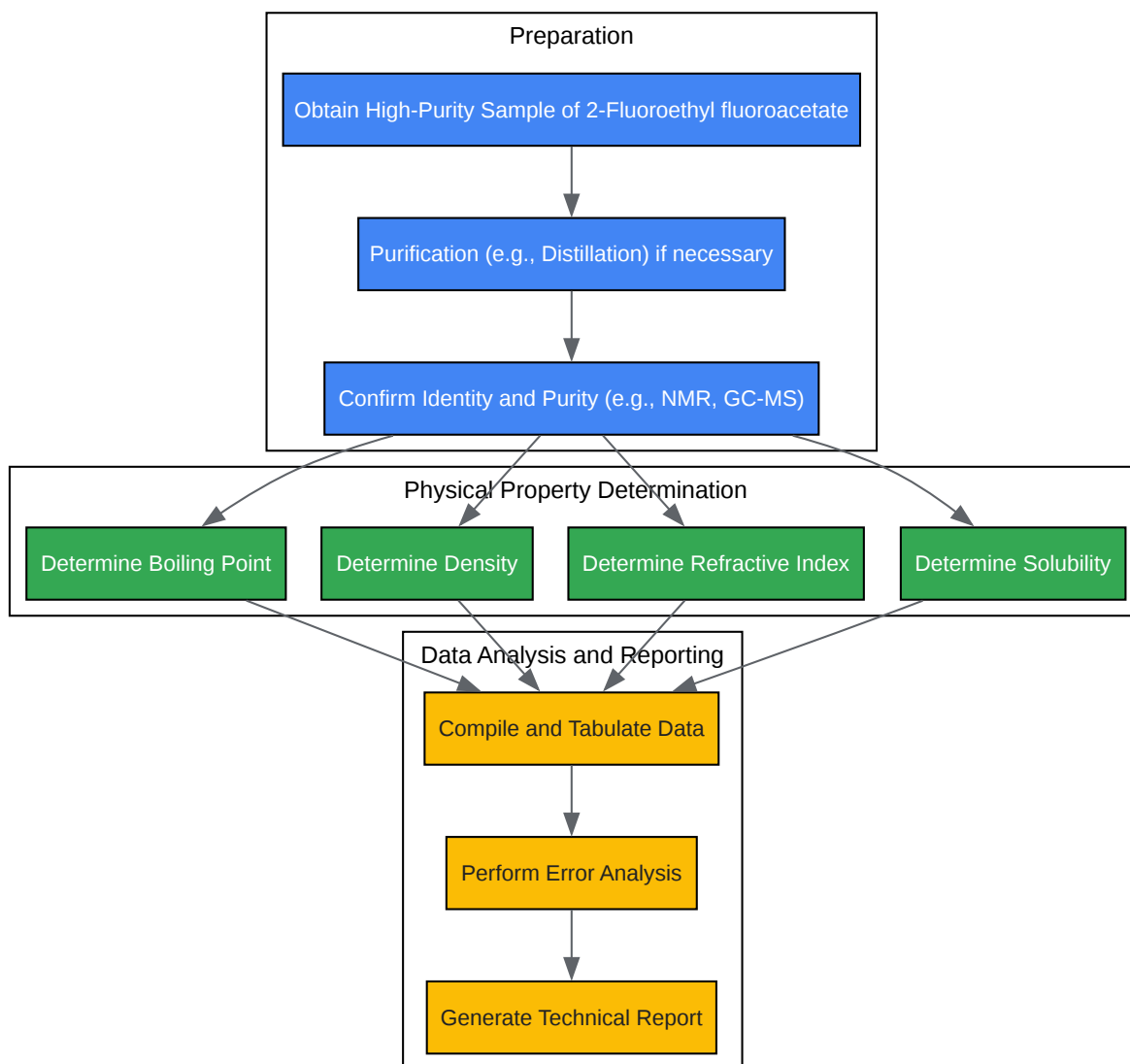
- Abbe refractometer
- Constant temperature water bath
- Dropper

Procedure:

- Calibrate the refractometer using a standard sample with a known refractive index (e.g., distilled water).
- Ensure the prism of the refractometer is clean and dry.
- Using a dropper, place a few drops of **2-Fluoroethyl fluoroacetate** onto the prism.
- Close the prism and allow the sample to reach the desired temperature, typically 20°C, by circulating water from the constant temperature bath.
- Adjust the refractometer to bring the dividing line between the light and dark fields into sharp focus at the center of the crosshairs.
- Read the refractive index from the instrument's scale.

Workflow for Physical Property Analysis

The following diagram illustrates a logical workflow for the experimental characterization of the physical properties of a liquid organic compound such as **2-Fluoroethyl fluoroacetate**.



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Caption: Workflow for the experimental determination of physical properties.

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